

# An In-depth Technical Guide to the Physicochemical Properties of Dilauryl Thiodipropionate

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## Compound of Interest

Compound Name: *Dilauryl thiodipropionate*

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## Introduction

**Dilauryl thiodipropionate** (DLTDP) is a diester of lauryl alcohol and 3,3'-thiodipropionic acid. [1] It is a sulfur-containing secondary antioxidant widely recognized for its efficacy in stabilizing polymers, plastics, fats, and oils against degradation caused by heat and oxygen. [2][3] Functioning as a hydroperoxide decomposer, DLTDP plays a crucial role in interrupting oxidative chain reactions, often in synergy with primary antioxidants. [2][4] Its low volatility and high solubility in many organic solvents make it a valuable additive in various industrial applications, including food packaging films, lubricants, and cosmetics. [2][3] This guide provides a comprehensive overview of the core physicochemical properties of DLTDP, detailed experimental protocols for their determination, and a visualization of its synthesis and antioxidant mechanism.

## Physicochemical Properties

The following tables summarize the key physicochemical properties of **Dilauryl thiodipropionate**.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>30</sub> H <sub>58</sub> O <sub>4</sub> S	[5]
Molecular Weight	514.84 g/mol	[5]
Appearance	White to off-white crystalline flakes or powder	[1][6]
Odor	Sweetish, ester-like	[1][7]
Melting Point	40 - 42 °C	[2]
Boiling Point	~570.34 °C (rough estimate, decomposes > 275°C)	[6]
Density / Specific Gravity	0.915 g/mL at 25 °C	[2]
Vapor Pressure	0.2 mm Hg at 163 °C; 4.875 x 10 <sup>-7</sup> mmHg at 20 °C (est.)	[6]
Flash Point	> 110 °C (> 230 °F)	[2][4]

## Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble (< 1 mg/L at 20°C)	[1][6]
Organic Solvents	Soluble	[1][8]
Acetone	20 g / 100g solvent (at 20°C)	[8]
Benzene	133 g / 100g solvent (at 20°C)	[8]
Carbon Tetrachloride	100 g / 100g solvent (at 20°C)	[8]
Petroleum Ether	40 g / 100g solvent (at 20°C)	[8]
Chloroform	Slightly Soluble	[8]
Isopropanol	Slightly Soluble (when heated)	[8]

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **Dilauryl thiodipropionate**.

## Determination of Melting Point (Capillary Method)

This protocol is based on the standard capillary method for determining the melting point of a solid crystalline compound.<sup>[1][9]</sup>

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.<sup>[9]</sup>
- Procedure:
  - Ensure the DLTDP sample is dry and finely powdered using a mortar and pestle.
  - Introduce the powdered DLTDP into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the solid to a height of 2-3 mm.<sup>[10]</sup>
  - Place the capillary tube into the heating block of the melting point apparatus.
  - Heat the sample rapidly to approximately 15-20°C below the expected melting point (around 40°C).
  - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
  - Record the temperature at which the first drop of liquid appears (T1).
  - Record the temperature at which the entire sample has completely melted (T2).
  - The melting range is reported as T1 - T2. For a pure substance, this range is typically narrow (0.5-1.0°C).<sup>[9]</sup>

## Determination of Solubility

This protocol provides a qualitative and semi-quantitative method for assessing the solubility of DLTDP in various solvents.

- Apparatus: Test tubes, vortex mixer, analytical balance, graduated cylinders.

- Procedure:
  - Weigh approximately 25 mg of DLTDP and place it into a test tube.
  - Add 0.75 mL of the desired solvent (e.g., water, acetone, benzene) to the test tube in small portions.<sup>[8]</sup>
  - After each addition, vigorously agitate the mixture using a vortex mixer for at least 30 seconds.
  - Visually inspect the solution for any undissolved solid against a dark background.
  - If the solid dissolves completely, the substance is classified as "soluble." If it remains undissolved or only partially dissolves, it is classified as "insoluble" or "slightly soluble," respectively.
  - For a more quantitative assessment, a saturated solution can be prepared, filtered, and the solvent evaporated from a known volume of the filtrate to determine the mass of dissolved solute.

## Determination of Density (Gas Pycnometry)

Gas pycnometry is a standard method for determining the skeletal density of a solid powder by measuring the volume of displaced gas, typically helium.<sup>[11][12]</sup>

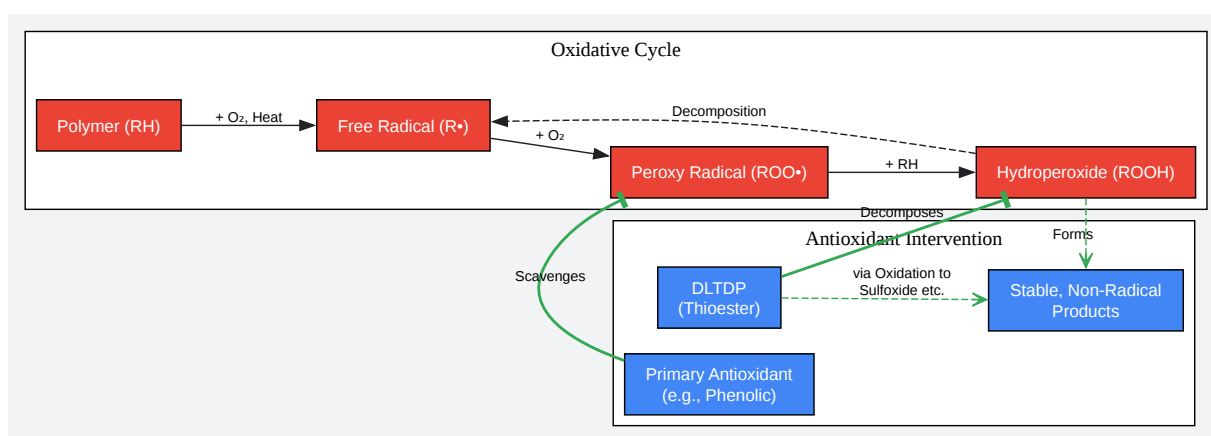
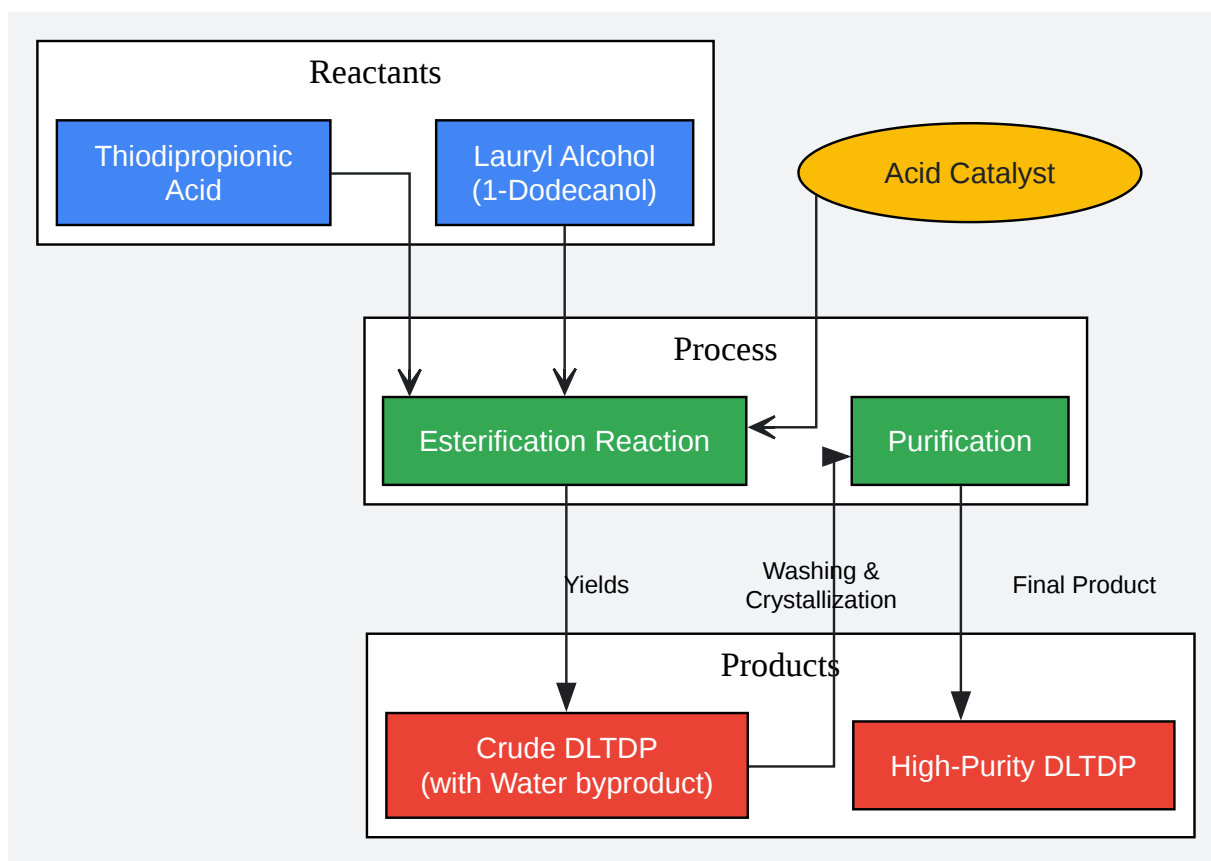
- Apparatus: Gas pycnometer, analytical balance.
- Procedure:
  - Accurately weigh a suitable amount of the DLTDP sample and record the mass.
  - Place the sample into the sample chamber of the gas pycnometer.
  - Seal the chamber and purge the system with helium gas to remove any adsorbed contaminants from the powder surface.<sup>[11]</sup>
  - The instrument will automatically perform the analysis: it pressurizes a reference volume with helium and then expands the gas into the sample chamber.

- By measuring the pressure change, the instrument calculates the volume of the solid sample based on Archimedes' principle of fluid displacement.[\[12\]](#)
- The density is then calculated by the instrument's software as the ratio of the sample's mass to its determined volume.

## Visualizations: Synthesis and Mechanism of Action

### Synthesis of Dilauryl Thiodipropionate

The primary industrial synthesis of DLTDP is through the direct Fischer esterification of thiodipropionic acid with lauryl alcohol, typically in the presence of an acid catalyst.



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